

Natural Sources of Isorhapontin

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Compound Focus: Isorhapontin

CAS No.: 32727-29-0

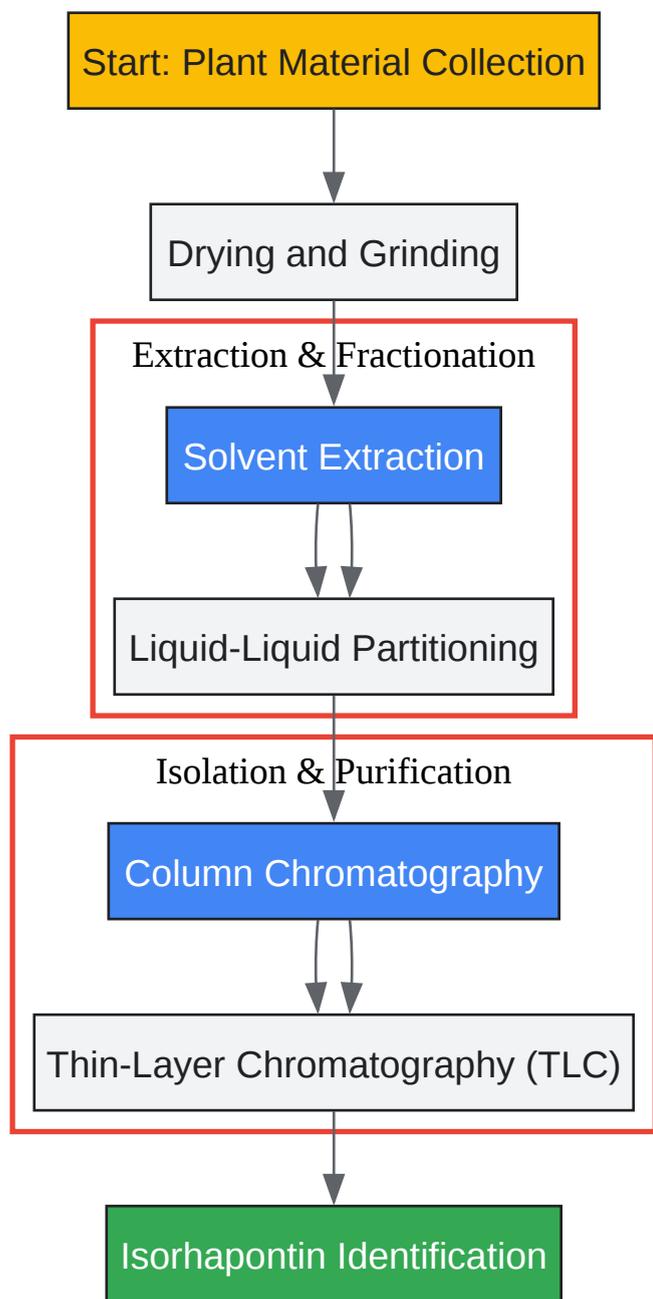
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Source Plant	Plant Part	Key Quantitative or Contextual Information
Norway Spruce (<i>Picea abies</i>)	Roots, Systemically	Found in mycorrhizal and non-mycorrhizal roots; fungal infection enhances its biosynthesis [1] [2].
Sitka Spruce (<i>Picea sitchensis</i>)	Bark	Documented as a constituent; distribution within the tree has been studied [2].
White Spruce (<i>Picea glauca</i>)	Bark	Identified as one of the major tetrahydroxystilbene glycosides [1] [2].
Eucalyptus (<i>Eucalyptus globulus</i>)	Leaves	Isolated as a predominant phenolic compound; studied for its natural insecticidal properties [3].

Experimental Protocols for Isolation and Identification

For researchers aiming to isolate and identify **isorhapontin**, the following workflow outlines a standard protocol.



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*Experimental workflow for **isorhapontin** isolation and identification.*

Plant Material Preparation

- **Collection & Drying:** Collect fresh plant material (e.g., leaves, bark). The material is often freeze-dried to remove water and preserve labile compounds [3] [4].

- **Grinding:** The dried material is ground into a fine powder to increase the surface area for subsequent extraction [3].

Extraction and Fractionation

- **Solvent Extraction:** The powdered plant material is typically extracted using an organic solvent. Common examples include:
 - **Methanol** for initial crude extraction [1].
 - **Ethanol-water mixtures** (e.g., 75% ethanol), which are food-grade and effective for phenolic compounds [4].
- **Liquid-Liquid Partitioning:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, n-butanol) to separate compounds. The **ethyl acetate fraction** often contains the target stilbenoids [3].

Isolation, Purification, and Identification

- **Column Chromatography:** The active fraction (e.g., ethyl acetate fraction) is subjected to column chromatography over silica gel or Diaion-HP20 resin for further separation, yielding multiple sub-fractions [3] [1].
- **Thin-Layer Chromatography (TLC):** Sub-fractions are monitored using TLC on silica gel F254 plates. The presence of **isorhapontin** can be visualized under UV light or by using specific staining reagents [3].
- **Structural Identification:** The final purified compound is identified through spectroscopic methods.
 - **Nuclear Magnetic Resonance (NMR):** Provides detailed information on the molecular structure [3] [1].
 - **Mass Spectrometry (MS):** Used to confirm the molecular weight. The monoisotopic mass of **Isorhapontin** is 420.142032 (C₂₁H₂₄O₉) [5].

Key Bioactivity and Research Applications

Isorhapontin's bioactivity is a key area of scientific interest, with established and emerging research applications.

- **Acetylcholinesterase (AChE) Inhibition:** A prominent study on *Eucalyptus globulus* isolated **isorhapontin** and identified it as a **novel, competitive acetylcholinesterase inhibitor** with an **IC50 value of 12.6 μM** [3]. This mode of action, distinct from organophosphates and carbamates, suggests

its potential as a natural insecticide. The binding interaction was further validated through molecular docking experiments [3].

- **Antifungal Defense:** In spruce trees, **isorhapontin** (often accumulated as a glycoside) is part of the inducible defense system. Fungal infection significantly **increases transcript levels of stilbene synthase (STS)** genes and the production of **isorhapontin**, with extracts from STS-overexpressing lines showing strong fungal growth inhibition [1].
- **Role as a Biosynthetic Intermediate:** **Isorhapontin** is not synthesized directly but is produced via the modification of resveratrol. The biosynthesis in spruce involves **hydroxylation, O-methylation, and O-glucosylation** of resveratrol to yield final products like **isorhapontin** [1] [2].

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References

1. Biosynthesis of the Major Tetrahydroxystilbenes in Spruce, ... [pmc.ncbi.nlm.nih.gov]
2. Isorhapontin [en.wikipedia.org]
3. Eucalyptus globulus leaf-isolated isorhapontin serves as a ... [sciencedirect.com]
4. Antibacterial Efficacy of Ethanol Extracts from Edible Rumex ... [pmc.ncbi.nlm.nih.gov]
5. Isorhapontin | C21H24O9 [chemspider.com]

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